

Application Notes and Protocols for AM6545 in Mouse Models of Obesity

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Compound of Interest

Compound Name:	AM6545
CAS No.:	1245626-05-4
Cat. No.:	B570646

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These application notes provide a comprehensive guide for researchers utilizing the peripherally restricted cannabinoid receptor 1 (CB1R) neutral antagonist, **AM6545**, in mouse models of obesity. The protocols and data presented are synthesized from peer-reviewed studies to ensure accuracy and reproducibility.

Overview

AM6545 is a novel cannabinoid CB1 receptor antagonist designed for limited central nervous system (CNS) penetration. This characteristic makes it a valuable tool for investigating the role of peripheral CB1 receptors in obesity and its associated metabolic complications, minimizing the confounding neuropsychiatric side effects observed with brain-penetrant antagonists.[1][2][3] In rodent models, **AM6545** has been shown to dose-dependently reduce food intake and promote a sustained reduction in body weight.[1][2][3] Its mechanism of action is primarily attributed to the blockade of peripheral CB1 receptors, leading to improvements in cardiometabolic risk factors.[4]

Quantitative Data Summary

The following tables summarize the key quantitative data from studies administering **AM6545** to various mouse models of obesity.

Table 1: Effects of **AM6545** on Body Weight and Food Intake

Mouse Model	AM6545 Dosage (mg/kg)	Administration Route	Treatment Duration	Effect on Body Weight	Effect on Food Intake	Reference
Diet-Induced Obesity (DIO)	10	i.p.	28 days	Significant reduction	Not consistently affected	[4][5]
Monosodium Glutamate (MSG)-Induced Obesity	3	i.p.	3 weeks	Dose-dependent decrease	No significant impact	[6][7]
Monosodium Glutamate (MSG)-Induced Obesity	10	i.p.	3 weeks	Dose-dependent decrease	Transient initial reduction	[6][7]
Wild-type mice	5	i.p.	Acute	-	Significant inhibition at 17h	[1]
Wild-type mice	20	i.p.	Acute	-	Significant inhibition at 17h	[1]
ob/ob mice	10	i.p.	7 days	No significant effect	Not reported	[4][5]

Table 2: Effects of **AM6545** on Metabolic Parameters

Mouse Model	AM6545 Dosage (mg/kg)	Treatment Duration	Key Metabolic Improvements	Reference
Diet-Induced Obesity (DIO)	10	28 days	Improved glucose tolerance and insulin resistance.	[4][5]
Monosodium Glutamate (MSG)-Induced Obesity	3 and 10	3 weeks	Rectified dyslipidemia (reduced serum triglycerides, total cholesterol, free fatty acids), alleviated glucose intolerance and hyperinsulinemia.	[6][7]
ob/ob mice	10	7 days	Improved glucose tolerance and insulin resistance, reduced plasma glucose and insulin levels, reduced liver TG content.	[4][5]

Experimental Protocols

Preparation of AM6545 Solution

Materials:

- **AM6545** powder
- Dimethylsulfoxide (DMSO)
- Tween 80
- Sterile 0.9% Saline

Protocol:

- Prepare a vehicle solution consisting of 5% Tween 80 and 5% DMSO in sterile saline.[6]
Another study used a ratio of 1:1:8 for DMSO:Tween 80:Saline.[8]
- Weigh the required amount of **AM6545** powder to achieve the desired final concentration.
- Suspend the **AM6545** powder in the vehicle solution.
- Ensure the solution is thoroughly mixed before each administration.

Administration of AM6545

Procedure:

- Administer the prepared **AM6545** solution or vehicle control to mice via intraperitoneal (i.p.) injection.
- The typical injection volume is 1.0 ml/kg.[8]
- For chronic studies, injections are typically performed daily.[4][6]

Diet-Induced Obesity (DIO) Model Protocol

Procedure:

- Induce obesity in male C57BL/6J mice by feeding them a high-fat diet (HFD) for a period of 14 weeks.[4][5]

- Following the induction period, begin daily i.p. injections of **AM6545** (10 mg/kg/day) or vehicle.[4][5]
- Continue treatment for 28 days, monitoring body weight and food intake regularly.[4][5]
- At the end of the treatment period, perform metabolic assessments such as glucose tolerance tests and measure relevant plasma parameters.[4][5]

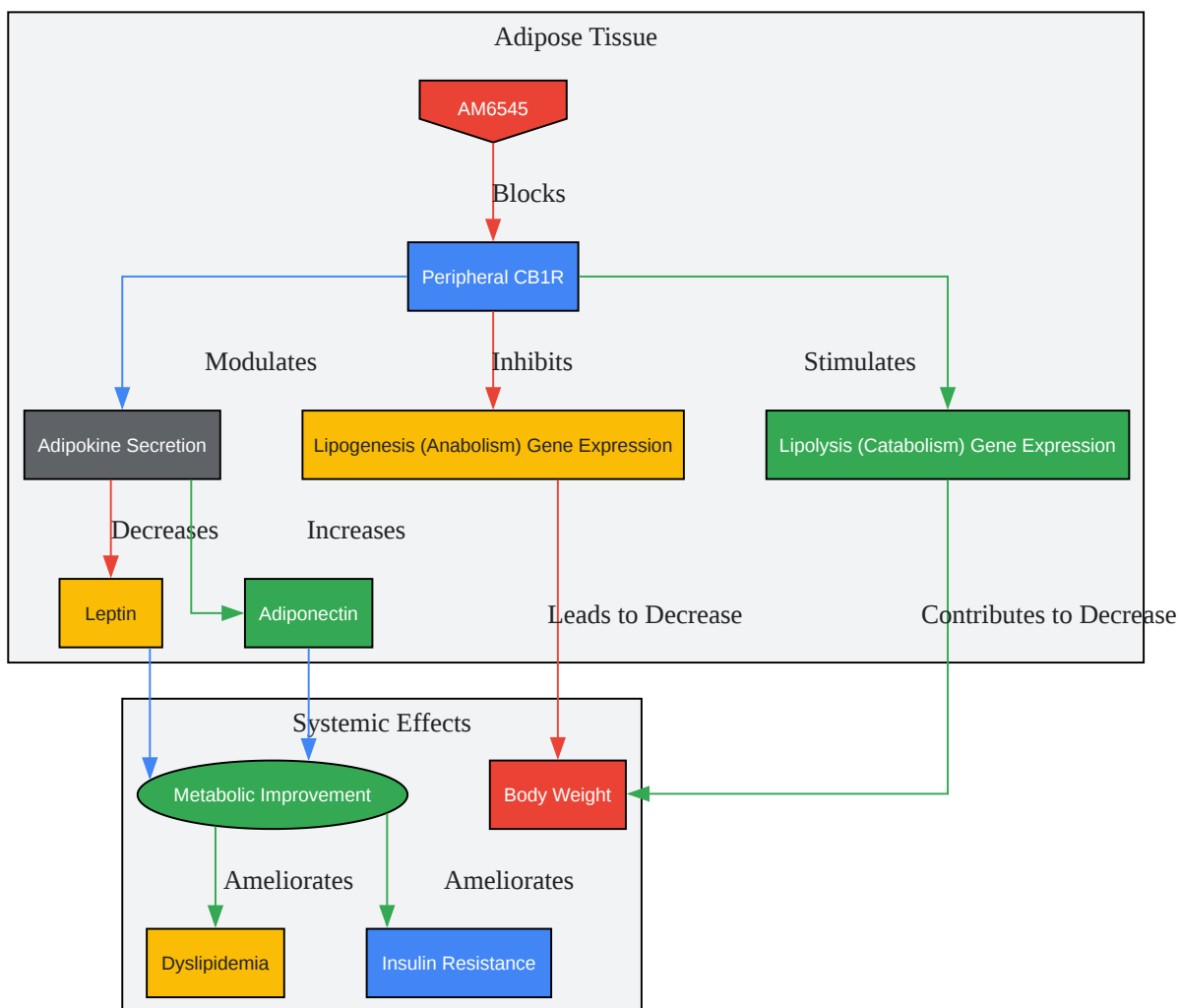
Monosodium Glutamate (MSG)-Induced Obesity Model Protocol

Procedure:

- Induce obesity in neonatal mice by injecting them with MSG.
- Allow the mice to mature (e.g., for 5 months) under normal conditions.[7]
- Divide the male MSG mice into treatment groups based on initial body weight.[6][7]
- Administer daily i.p. injections of **AM6545** (3 mg/kg or 10 mg/kg) or vehicle for 3 weeks.[6][7]
- Monitor body weight and food intake daily during the treatment period.[6][7]
- At the end of the study, collect plasma and tissues for biochemical and gene expression analysis.[6][7]

Visualizations

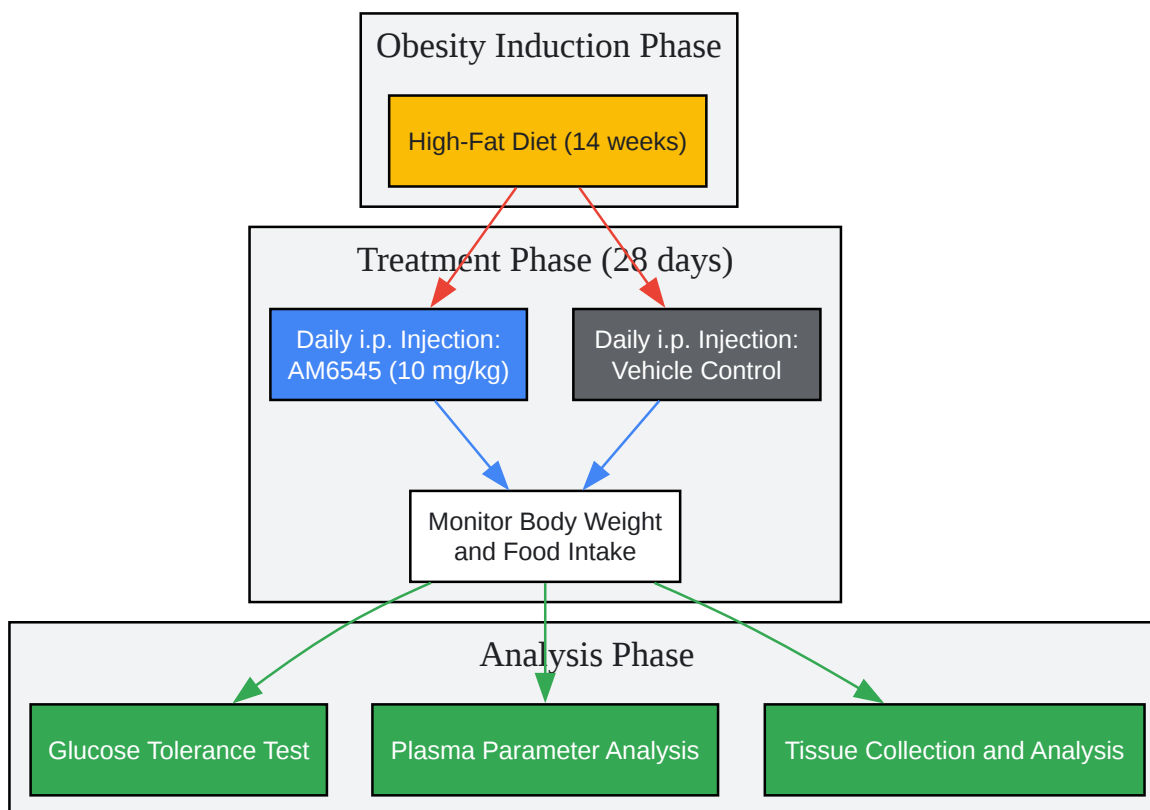
Signaling Pathway of Peripheral CB1R Blockade by **AM6545** in Obesity



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Caption: Signaling pathway of **AM6545** in ameliorating obesity.

Experimental Workflow for Evaluating AM6545 in a Diet-Induced Obesity (DIO) Mouse Model



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Caption: Experimental workflow for **AM6545** in a DIO mouse model.

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